

# A Comprehensive Technical Guide to Methyl 4-formyl-2-hydroxybenzoate

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## Compound of Interest

Compound Name: *Methyl 4-formyl-2-hydroxybenzoate*

CAS No.: 42137-51-9

Cat. No.: B1628896

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of **methyl 4-formyl-2-hydroxybenzoate**, a versatile organic compound with significant applications in synthetic chemistry and drug discovery. We will delve into its fundamental properties, synthesis, and key applications, offering field-proven insights and detailed protocols to support your research and development endeavors.

## Core Properties and Identification

**Methyl 4-formyl-2-hydroxybenzoate** is a functionalized aromatic compound characterized by the presence of a methyl ester, a formyl (aldehyde) group, and a hydroxyl group on a benzene ring. These functional groups impart a unique reactivity profile, making it a valuable intermediate in organic synthesis.

| Property           | Value                   | Source |
|--------------------|-------------------------|--------|
| Molecular Formula  | C9H8O4                  | [1][2] |
| Molecular Weight   | 180.16 g/mol            | [1][2] |
| CAS Number         | 42137-51-9              | [1][2] |
| Appearance         | Solid                   |        |
| Purity             | Typically ≥95%          |        |
| Storage Conditions | Inert atmosphere, 2-8°C | [2]    |

Synonyms: This compound is also known by several other names, including methyl 2-hydroxy-4-formylbenzoate and 4-Formyl-2-hydroxybenzoic acid methyl ester.[1]

## Synthesis and Purification

The synthesis of **methyl 4-formyl-2-hydroxybenzoate** can be achieved through various synthetic routes. A common approach involves the formylation of a corresponding phenolic ester. The choice of synthetic strategy often depends on the availability of starting materials, desired scale, and required purity.

A representative synthesis could involve the ozonolysis of a suitable precursor. For instance, a synthetic pathway described in the supporting information for a study on GluN2C-selective potentiators outlines the dissolution of a precursor compound in dichloromethane (DCM), followed by cooling and bubbling with ozone gas until a color change is observed.[3]

Experimental Protocol: Illustrative Synthesis via Ozonolysis[3]

- **Dissolution:** Dissolve the starting material (e.g., a vinyl-substituted precursor) in dichloromethane (DCM) in a flask open to the air.
- **Cooling:** Cool the reaction mixture to -78 °C.
- **Oxygenation:** Pass a stream of O<sub>2</sub>(g) through the mixture for 5 minutes.

- Ozonolysis: Bubble O<sub>3</sub>(g) into the mixture until the solution turns blue, indicating the completion of the reaction.
- Work-up: Quench the reaction and proceed with standard aqueous work-up procedures, including extraction with an organic solvent like ethyl acetate (EtOAc) and washing with water and brine.
- Drying and Concentration: Dry the combined organic layers over a drying agent such as MgSO<sub>4</sub>, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product using flash column chromatography on silica gel.



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Caption: Illustrative workflow for the synthesis of **methyl 4-formyl-2-hydroxybenzoate**.

## Applications in Drug Development and Organic Synthesis

The bifunctional nature of **methyl 4-formyl-2-hydroxybenzoate** makes it a valuable building block in the synthesis of more complex molecules, including pharmaceutical intermediates.<sup>[4]</sup> The aldehyde group can participate in a variety of carbon-carbon and carbon-nitrogen bond-forming reactions, such as condensations, while the methyl ester can be further functionalized.<sup>[4]</sup>

While direct applications of **methyl 4-formyl-2-hydroxybenzoate** are specific, its structural isomer, methyl 4-formylbenzoate, is widely used in the synthesis of pharmaceutical intermediates. For example, it is a precursor for chalcone amide  $\alpha$ -glucosidase inhibitors, which are being investigated for the management of type 2 diabetes.<sup>[4]</sup> It is also used in the synthesis of key intermediates for angiotensin II receptor blockers (ARBs) like telmisartan.<sup>[4]</sup>

Additionally, the broader class of formyl-hydroxybenzoates and their derivatives are recognized as bioactive precursors in the synthesis of compounds with a range of pharmacological

activities, including antifungal and anticancer properties.[5]

## Analytical Characterization

The identity and purity of **methyl 4-formyl-2-hydroxybenzoate** are typically confirmed using a combination of spectroscopic and chromatographic techniques. While a specific  $^1\text{H}$  NMR spectrum for **methyl 4-formyl-2-hydroxybenzoate** was not found in the provided search results, the spectrum for the related compound, methyl 4-formylbenzoate, is available and can provide an indication of the expected chemical shifts for the aromatic protons, the aldehyde proton, and the methyl ester protons.[6]

Expected Analytical Techniques for Characterization:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR to confirm the chemical structure and connectivity of atoms.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify the characteristic vibrational frequencies of the functional groups (hydroxyl, aldehyde, and ester).
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound.

## Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling **methyl 4-formyl-2-hydroxybenzoate**. It is classified with the GHS07 pictogram, indicating that it may cause skin irritation, eye irritation, or respiratory irritation. The H302 hazard statement suggests it may be harmful if swallowed.

Recommended Handling Procedures:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust or vapors.

- Avoid contact with skin and eyes.

## References

- Supporting Information: Design, Synthesis, and Structure-Activity Relationship of a Novel Series of GluN2C-Selective Potentiators. (n.d.). Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). One-pot procedure for synthesis of methyl 4-formylbenzoate. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Methyl 4-formyl-3-hydroxybenzoate. Retrieved from [\[Link\]](#)
- SIELC Technologies. (2018, February 16). Methyl 4-formylbenzoate. Retrieved from [\[Link\]](#)
- ATB (Automated Topology Builder). (n.d.). Methyl4-formylbenzoate | C9H8O3 | MD Topology | NMR | X-Ray. Retrieved from [\[Link\]](#)
- PrepChem.com. (n.d.). Synthesis of methyl 4-hydroxybenzoate. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). METHYL 4-HYDROXYBENZOATE. Retrieved from [\[Link\]](#)
- Drug Information, Uses, Side Effects, Chemistry. (n.d.). Methyl 4-Hydroxybenzoate. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Methyl-2-formyl benzoate: A Review of Synthesis and Applications. Retrieved from [\[Link\]](#)

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## Sources

- 1. [echemi.com](http://echemi.com) [[echemi.com](http://echemi.com)]
- 2. [42137-51-9|Methyl 4-formyl-2-hydroxybenzoate|BLD Pharm](#) [[bldpharm.com](http://bldpharm.com)]

- 3. [pstorage-accs-6854636.s3.amazonaws.com](https://pstorage-accs-6854636.s3.amazonaws.com) [[pstorage-accs-6854636.s3.amazonaws.com](https://pstorage-accs-6854636.s3.amazonaws.com)]
- 4. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 5. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 6. Methyl 4-formylbenzoate(1571-08-0) 1H NMR [[m.chemicalbook.com](https://m.chemicalbook.com)]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Methyl 4-formyl-2-hydroxybenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1628896/docs#a-comprehensive-technical-guide-to-methyl-4-formyl-2-hydroxybenzoate>]

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